

Application Notes and Protocols: Zinc Octoate in Antifungal Cream Formulations

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Compound of Interest

Compound Name: Zinc octoate

Cat. No.: B13827362

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Introduction

Zinc octoate (CAS 136-53-8), the zinc salt of 2-ethylhexanoic acid, is a compound recognized for its fungicidal and antimicrobial properties.^{[1][2][3]} While extensively utilized in industrial applications such as paints and coatings as a drying agent and fungicide, its potential in pharmaceutical formulations, specifically topical antifungal creams, is an area of growing interest.^{[2][3][4]} This document provides detailed application notes and experimental protocols for the formulation and evaluation of antifungal creams containing **zinc octoate**.

The antifungal activity of zinc compounds is attributed to their ability to disrupt fungal cellular processes. The primary mechanism involves the interference with zinc homeostasis, which is crucial for fungal growth and pathogenicity.^{[1][5]} Zinc ions can inhibit essential fungal enzymes and disrupt plasma membrane integrity.^{[4][6][7]} While specific quantitative data for **zinc octoate** against common dermatophytes is not readily available in the reviewed literature, data from other zinc salts like zinc oxide and zinc sulfate provide a strong rationale for its investigation as a topical antifungal agent.

Data Presentation: Antifungal Efficacy of Zinc Compounds

The following tables summarize the reported in vitro antifungal activity of various zinc compounds against common fungal pathogens. This data serves as a foundational reference for the expected efficacy of zinc-containing formulations.

Note: The data presented below is for zinc compounds other than **zinc octoate**. It is intended to provide a comparative baseline for the potential antifungal activity of **zinc octoate**.

Table 1: Minimum Inhibitory Concentration (MIC) of Zinc Compounds against *Candida albicans*

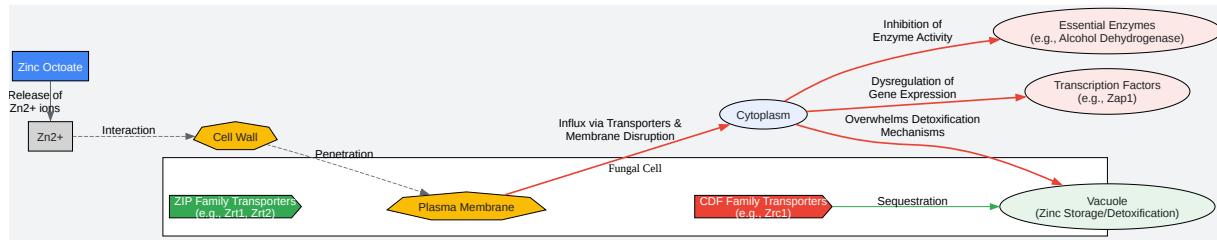
Zinc Compound	Candida albicans Strain	MIC	Reference
Zinc Chloride	ATCC 10231, 11006, 18804	~1.0 mM	[8]
Zinc Gluconate	ATCC 10231, 11006, 18804	1.0 - 2.4 mM	[9]
Zinc Lactate	ATCC 10231, 11006, 18804	1.0 - 2.4 mM	[9]
Zinc Sulfate	ATCC 10231, 11006, 18804	1.0 - 2.4 mM	[9]
Zinc Oxide Nanoparticles	ATCC 10231	80 µg/mL	[7][10]

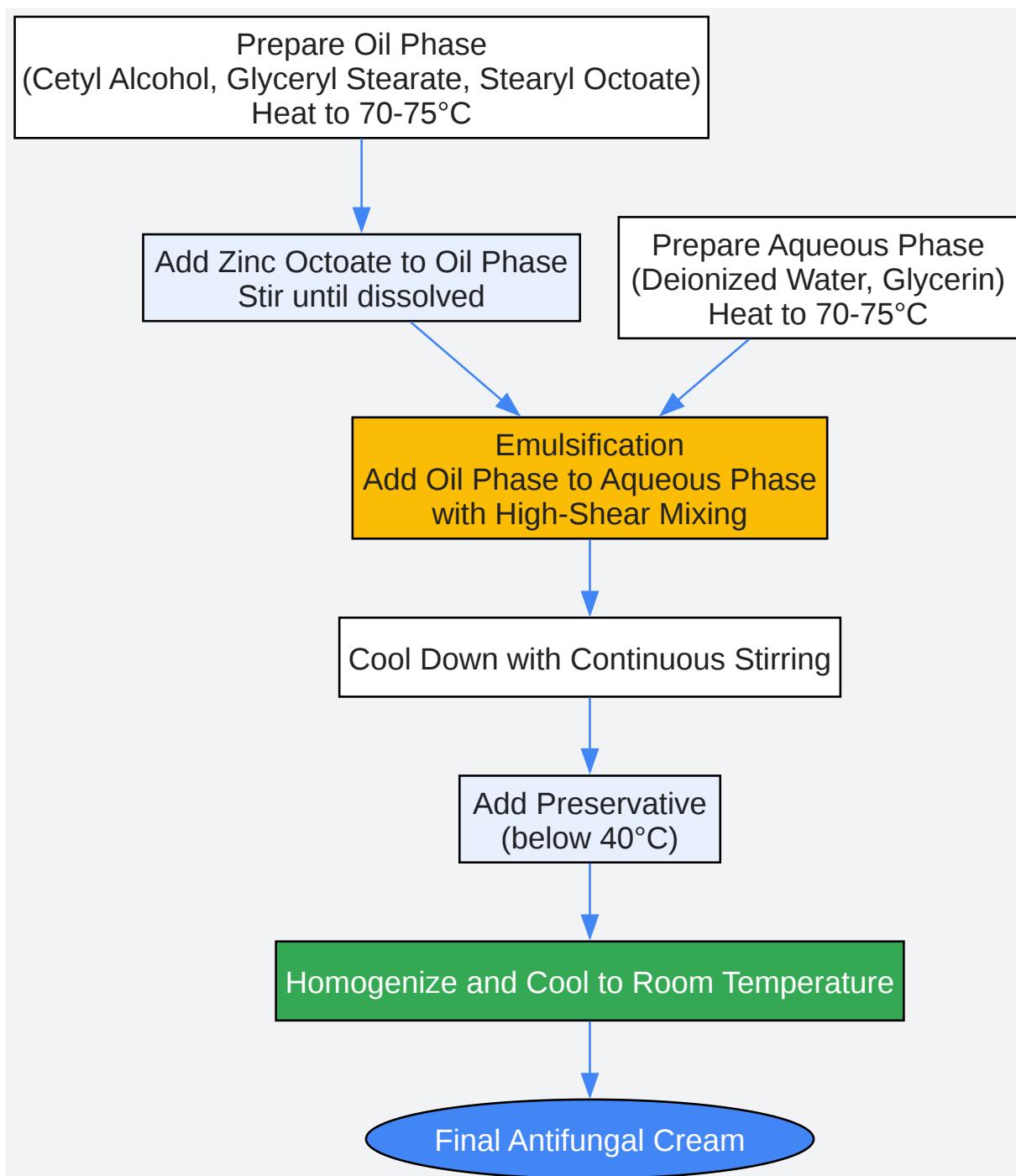
Table 2: Antifungal Activity of Zinc Oxide Nanoparticles (ZnO NPs) against Dermatophytes and Other Fungi

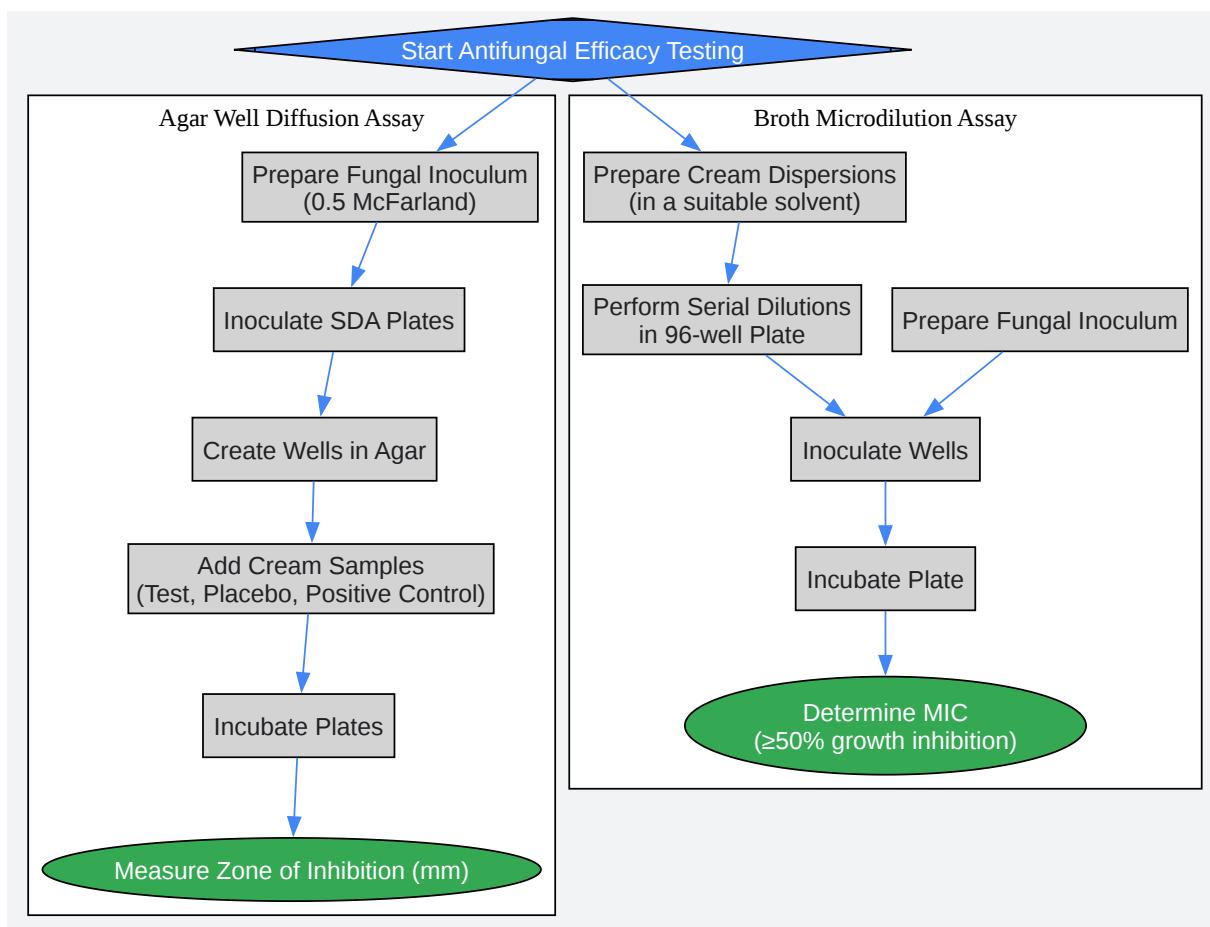
Fungal Species	Test Method	Concentration	Result	Reference
Trichophyton mentagrophytes	MIC	0.0625 µg/mL (with Griseofulvin)	-	[11]
Trichophyton verrucosum	MIC	0.031 µg/mL (with Griseofulvin)	-	[11]
Trichophyton mentagrophytes	Zone of Inhibition	40 mg/mL	22 mm	[12]
Microsporum canis	Zone of Inhibition	40 mg/mL	23 mm	[12]
Candida albicans	Zone of Inhibition	40 mg/mL	30 mm	[12]
Aspergillus fumigatus	Zone of Inhibition	40 mg/mL	38 mm	[12]
Candida tropicalis	Zone of Inhibition	100 µg/disk	23.17 ± 0.45 mm	[13]
Candida glabrata	Zone of Inhibition	100 µg/disk	15.12 ± 0.38 mm	[13]

Mechanism of Action: Disruption of Fungal Zinc Homeostasis

The antifungal activity of zinc compounds is largely dependent on the disruption of the highly regulated zinc homeostasis within fungal cells. Fungi require a specific intracellular concentration of zinc for the proper function of numerous enzymes and transcription factors.[\[1\]](#) [\[5\]](#)[\[14\]](#) Excess zinc, as would be introduced by a topical **zinc octoate** formulation, can lead to cellular toxicity and inhibition of growth.





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